

Proper Disposal Procedures for 2-Allyloxyethanol

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Compound of Interest

Compound Name: 2-Allyloxyethanol

Cat. No.: B089601

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The following guide provides essential safety and logistical information for the proper disposal of **2-Allyloxyethanol**, ensuring the safety of laboratory personnel and compliance with environmental regulations. This procedural guidance is intended for researchers, scientists, and drug development professionals.

Essential Safety Information

2-Allyloxyethanol is a combustible liquid that can cause skin irritation and serious eye damage. As an ether, it has the potential to form explosive peroxides upon exposure to air and light over time.^{[1][2]} Therefore, it is critical to handle this chemical with appropriate safety precautions and dispose of it as hazardous waste. Never dispose of **2-Allyloxyethanol** down the drain or in regular trash.^{[3][4]}

Key Chemical and Regulatory Data

For safe handling and regulatory compliance, key quantitative data for **2-Allyloxyethanol** are summarized below.

| Property | Value | Citation(s) |
|-------------------------|--|-------------|
| UN Number | NA1993 | [3] |
| Proper Shipping Name | Combustible liquid, n.o.s. (2-Allyloxyethanol) | [3] |
| Hazard Class | 3 (Flammable and combustible liquid) | [3] |
| Flash Point | Between 37.8 and 93.3 °C (100 and 200 °F) | [5] |
| Peroxide Formation Risk | Ethers can form explosive peroxides with age. Opened containers should be disposed of within one year. | [1][2] |

Operational Protocol for Disposal

This section outlines the step-by-step methodology for the safe collection, storage, and disposal of **2-Allyloxyethanol** waste.

Personal Protective Equipment (PPE)

Before handling **2-Allyloxyethanol**, ensure you are wearing the appropriate personal protective equipment:

- **Gloves:** Neoprene or nitrile rubber gloves are recommended.[3] Note that ethers can permeate nitrile gloves, so change them frequently (e.g., every 15 minutes) or immediately upon contamination.[1][4]
- **Eye Protection:** Chemical safety goggles are mandatory.[3] Contact lenses should not be worn.[3]
- **Protective Clothing:** A lab coat or a complete chemical-resistant suit should be worn, depending on the scale of work.[5]

Waste Collection and Segregation

Proper segregation and containment are crucial first steps for safe disposal.

- **Original Containers:** Whenever possible, leave the chemical waste in its original container.[5]
- **Waste Containers:** If transferring to a waste container, ensure it is compatible, properly sealed, and clearly labeled with "Hazardous Waste," the chemical name "**2-Allyloxyethanol**," and all associated hazard symbols.[6][7]
- **No Mixing:** Do not mix **2-Allyloxyethanol** waste with other chemicals unless compatibility is confirmed.[5] It is particularly important to store it separately from strong acids, peroxides, and oxidizers.[3][4]
- **Labeling:** Label the container with the date it was opened to track its age and mitigate the risk of peroxide formation.[1][2]

Temporary Storage in the Laboratory

Proper storage while awaiting disposal is critical to prevent accidents.

- **Location:** Store waste containers in a designated, well-ventilated satellite accumulation area.[3][5][6]
- **Conditions:** The storage area should be cool, dry, and away from sources of ignition such as heat, sparks, or open flames.[3][5]
- **Container Integrity:** Ensure the container cap is tightly closed at all times, except when adding waste.[5][6]

Final Disposal Procedure

Final disposal must be handled by certified professionals.

- **Licensed Disposal Company:** Arrange for the collection of **2-Allyloxyethanol** waste by a licensed hazardous waste disposal company.[5][8] Incineration is a recommended disposal method.[3]
- **Regulatory Compliance:** Ensure that all disposal activities comply with local, national, and international regulations.[5]

- Documentation: Provide the Safety Data Sheet (SDS) for **2-Allyloxyethanol** to the disposal service.

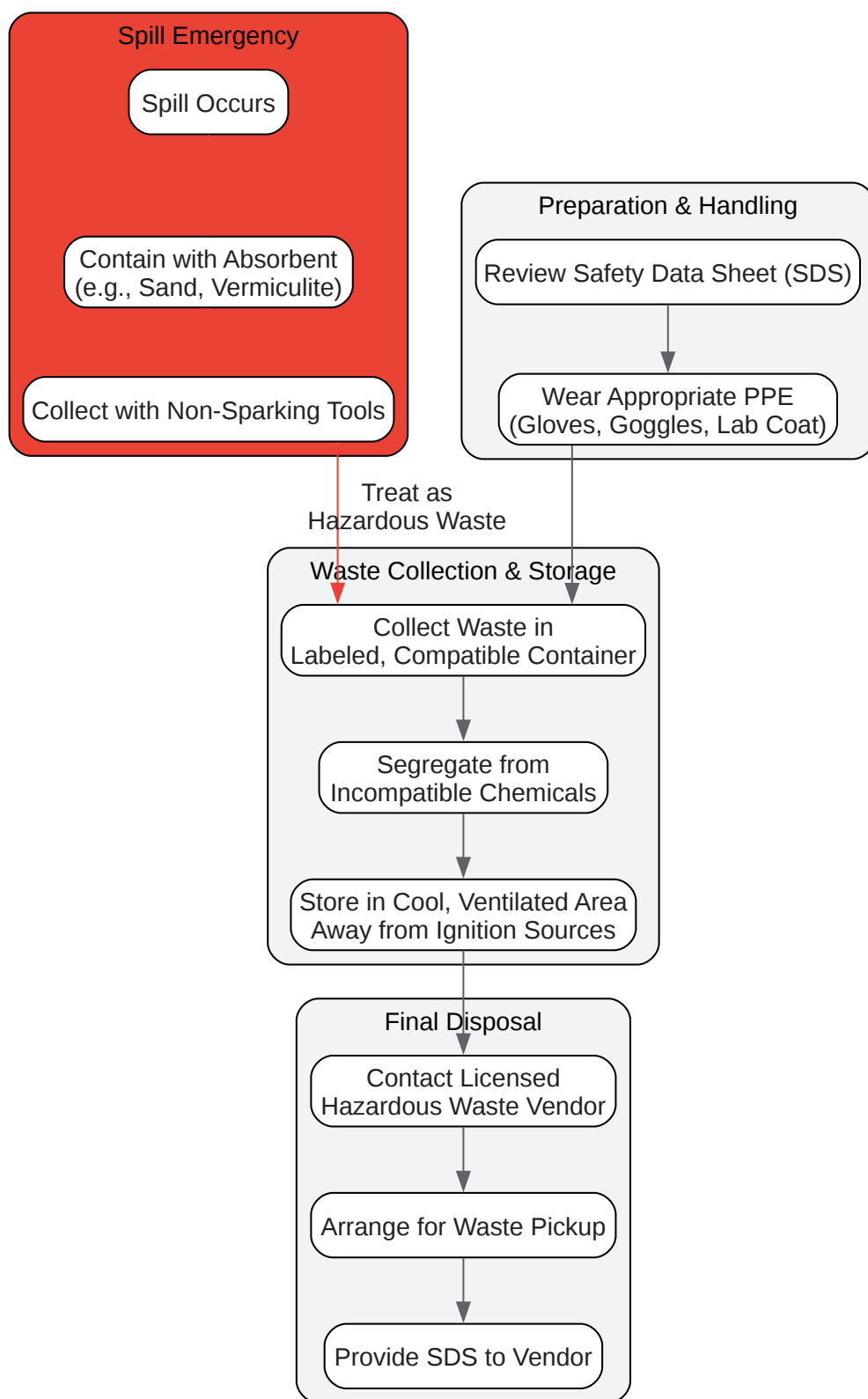
Emergency Protocol: Spill Management

In the event of a spill, follow these procedures immediately.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the area and ensure the space is well-ventilated.[\[5\]](#)[\[8\]](#)
- Remove Ignition Sources: Extinguish all nearby flames and turn off any equipment that could create a spark.[\[3\]](#)[\[5\]](#)
- Contain the Spill: Use a non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite to contain the spill.[\[5\]](#)[\[8\]](#)
- Collect the Waste: Carefully collect the absorbent material using non-sparking tools and place it into a suitable, closed, and labeled container for hazardous waste disposal.[\[3\]](#)[\[5\]](#)
- Decontaminate: Clean the affected area thoroughly.
- Dispose of Contaminated Materials: All materials used for cleanup must be disposed of as hazardous waste.[\[2\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Allyloxyethanol**.



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Caption: Workflow for the safe disposal of **2-Allyloxyethanol**.

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